

physical and chemical properties of ceric ammonium sulfate

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Compound of Interest

Compound Name: Cerium ammonium sulfate

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An In-depth Technical Guide to Ceric Ammonium Sulfate

Audience: Researchers, scientists, and drug development professionals.

This guide provides a comprehensive overview of the core physical and chemical properties of ceric ammonium sulfate, also known as cerium(IV) ammonium sulfate. It includes detailed experimental protocols and key applications relevant to research and pharmaceutical development.

Core Physical and Chemical Properties

Ceric ammonium sulfate is an inorganic compound and a powerful oxidizing agent.^{[1][2][3]} Its stability and high reactivity make it an indispensable reagent in both laboratory research and industrial applications.^{[1][2]} The presence of the ammonium ion provides greater stability and solubility in dilute sulfuric acid compared to standard ceric sulfate salts.^[2]

Physical Properties

The key physical characteristics of ceric ammonium sulfate are summarized in the table below.

Property	Value	Source
Appearance	Light yellow to orange crystalline powder.	[1][2][4]
Molecular Formula	$(\text{NH}_4)_4\text{Ce}(\text{SO}_4)_4 \cdot 2\text{H}_2\text{O}$	[1]
Molecular Weight	632.55 g/mol	[2][5]
Melting Point	130 °C (decomposes)	[2][5]
Boiling Point	330 °C at 760 mmHg	[2]
Solubility	Soluble in water and dilute sulfuric acid.[5][6][7][8] Insoluble in ethanol[5] and glacial acetic acid.[9]	
Odor	Odorless	[4][5]

Chemical Properties

The chemical properties define the reactivity and utility of ceric ammonium sulfate, particularly its function as a strong oxidizing agent.

Property	Value / Description	Source
Chemical Name	Ammonium cerium(IV) sulfate dihydrate	[10]
CAS Number	10378-47-9	[2][6]
Function	Strong oxidizing agent.	[1][3]
Redox Potential	Approximately +1.44 V	[10]
pH	1.2 (for a 100 g/L solution in H ₂ O at 20°C)	[2]
Decomposition	Decomposes on heating, producing toxic fumes of sulfur oxides (SO _x), nitrogen oxides (NO _x), and ammonia.[4]	
Stability	Solutions are stable and can be heated for moderate periods without decomposition. [11] Must be stored in sealed containers away from moisture.[12]	

Experimental Protocols

Accurate preparation and standardization of ceric ammonium sulfate solutions are critical for its use as a primary standard in quantitative analysis, a practice known as cerimetry.[2]

Preparation of 0.1 M Ceric Ammonium Sulfate Solution

This protocol outlines the standard procedure for preparing a 0.1 M solution.

Methodology:

- Weighing: Accurately weigh approximately 65 g of ceric ammonium sulfate.[13][14][15]

- **Dissolution:** In a suitable beaker, mix 30 ml of concentrated sulfuric acid with 500 ml of purified water. Dissolve the ceric ammonium sulfate in this mixture, using gentle heat to aid dissolution.[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)
- **Cooling and Filtration:** Allow the solution to cool to room temperature. If the solution is turbid, filter it to remove any insoluble impurities.[\[13\]](#)[\[14\]](#)[\[15\]](#)
- **Dilution:** Transfer the clear solution to a 1000 ml volumetric flask and dilute to the mark with purified water. Mix thoroughly.[\[13\]](#)[\[14\]](#)[\[15\]](#)

Standardization using Arsenic Trioxide

This is a widely accepted method for determining the precise molarity of the prepared solution.

Principle: Ceric ammonium sulfate is titrated against a primary standard, arsenic trioxide (As_2O_3). The endpoint is detected using a redox indicator, ferroin sulfate, which changes color from pink to pale blue.[\[13\]](#)[\[14\]](#)[\[16\]](#)

Methodology:

- **Primary Standard Preparation:** Accurately weigh about 0.2 g of arsenic trioxide (previously dried at 105°C for one hour) and transfer it to a 500 ml conical flask.[\[13\]](#)[\[14\]](#)[\[16\]](#)
- **Dissolution of Standard:** Add 25 ml of an 8.0% w/v sodium hydroxide solution to the flask. Swirl gently to dissolve the arsenic trioxide.[\[13\]](#)[\[14\]](#)
- **Acidification and Reagent Addition:** Add 100 ml of water, followed by 30 ml of dilute sulfuric acid.[\[13\]](#)[\[14\]](#) Then, add 0.15 ml of osmic acid solution (as a catalyst) and 0.1 ml of ferroin sulfate solution (as an indicator).[\[13\]](#)[\[14\]](#)
- **Titration:** Titrate the prepared arsenic trioxide solution with the ceric ammonium sulfate solution from a burette. Add the titrant slowly as the endpoint approaches.
- **Endpoint Detection:** The endpoint is reached when the pink color of the solution changes to a very pale blue or yellowish-green.[\[13\]](#)[\[14\]](#)[\[16\]](#)
- **Calculation:** The molarity of the ceric ammonium sulfate solution is calculated using the following equivalence:

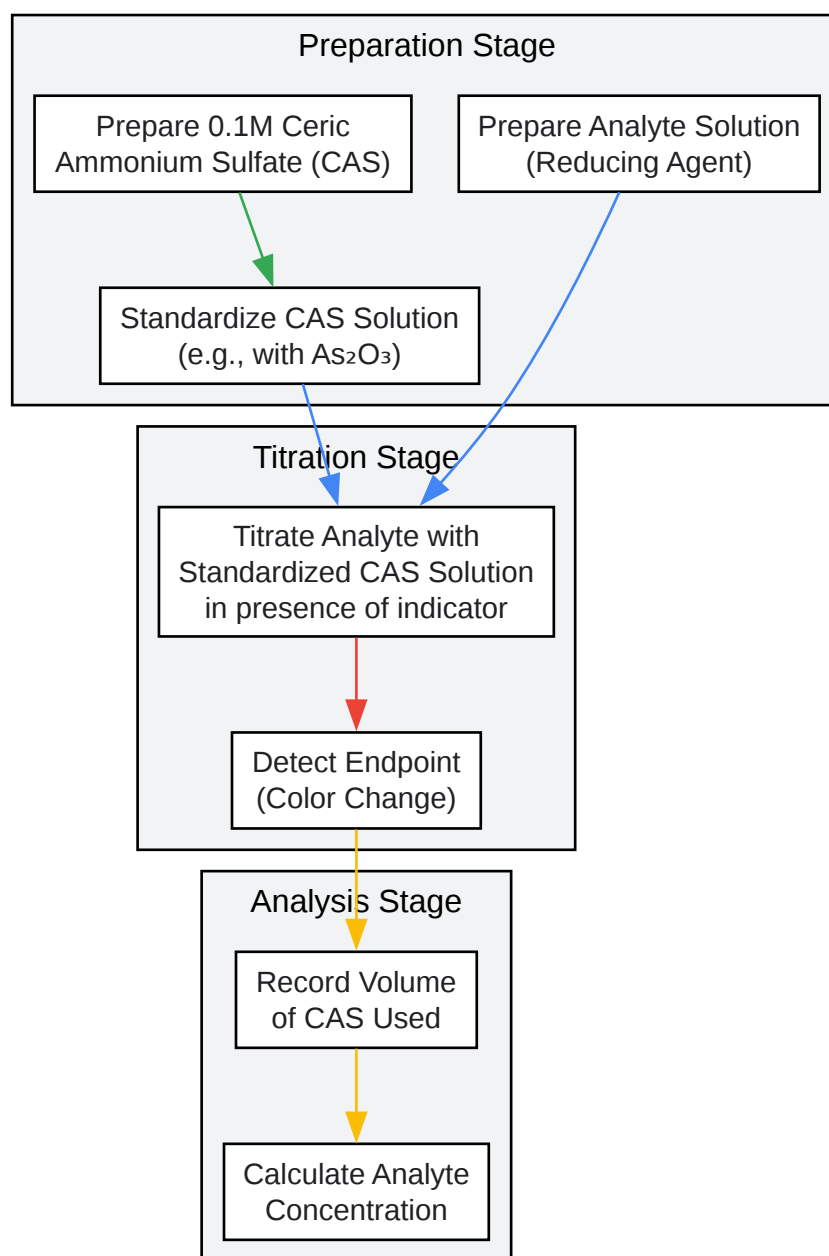
- 1 ml of 0.1 M ceric ammonium sulfate is equivalent to 0.004946 g of As_2O_3 .[\[13\]](#)[\[14\]](#)

Core Applications and Logical Workflows

Ceric ammonium sulfate is a versatile reagent with broad applications in analytical chemistry and organic synthesis.[\[1\]](#)[\[3\]](#)

Redox Titrations (Cerimetry)

As a primary standard, it is extensively used for the quantitative analysis of various reducing agents like iron (Fe^{2+}), copper, and ascorbic acid.[\[1\]](#)[\[2\]](#) The workflow for such a titration is a foundational analytical procedure.



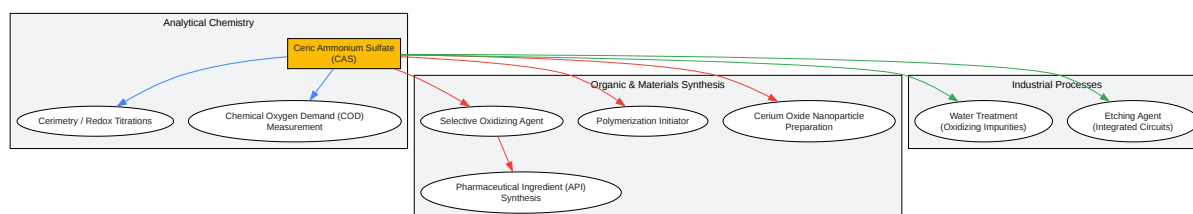
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Caption: General workflow for redox titration using ceric ammonium sulfate.

Organic Synthesis and Other Applications

In organic chemistry, ceric ammonium sulfate serves as a powerful and selective oxidizing agent.^{[1][2]} It is used in reactions such as the oxidation of alcohols to carbonyl compounds and

the cleavage of ethers, which are crucial steps in the synthesis of pharmaceuticals and other complex organic molecules.[3]



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Caption: Key application areas of ceric ammonium sulfate.

Its diverse applications also include roles in water treatment to remove impurities, as an etching agent for integrated circuits, and as a precursor for preparing cerium oxide nanoparticles used in catalysis.[1][3][5] This versatility makes it a compound of significant interest in both academic research and industrial-scale drug development and manufacturing.

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